

# An In-depth Technical Guide to the Safety and Handling of Isobutyl Cyanoacetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isobutyl cyanoacetate*

Cat. No.: *B082499*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **isobutyl cyanoacetate**, a key reagent in various chemical syntheses. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Chemical and Physical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling. **Isobutyl cyanoacetate** is a colorless to almost colorless, transparent liquid.<sup>[1][2]</sup> Key quantitative data are summarized below.

Property	Value	Source
CAS Number	13361-31-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
EC Number	236-422-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C7H11NO2	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	141.17 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Physical State	Colorless transparent liquid	<a href="#">[1]</a>
Boiling Point	223°C (lit.)	<a href="#">[1]</a>
Melting Point	-26°C (lit.)	<a href="#">[1]</a>
Flash Point	107°C (lit.)	<a href="#">[1]</a>
Specific Gravity	0.993 - 1.00	<a href="#">[1]</a> <a href="#">[3]</a>
Vapor Pressure	0.304 mmHg at 25°C	<a href="#">[1]</a>
Water Solubility	Immiscible	<a href="#">[1]</a>
Refractive Index	1.42	<a href="#">[3]</a>

## Hazard Identification and Toxicity

**Isobutyl cyanoacetate** is classified as a hazardous substance. It is crucial to understand its potential health effects to implement appropriate safety measures.

Hazard Statements:

- H315: Causes skin irritation.[\[4\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[4\]](#)

- P264: Wash skin thoroughly after handling.[1][4]
- P271: Use only outdoors or in a well-ventilated area.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2][4]

Hazard	Description	GHS Classification
Eye Irritation	Causes serious eye irritation. [4]	Eye Irrit. 2A[5]
Skin Irritation	Causes skin irritation.[4]	Skin Irrit. 2
Respiratory Irritation	May cause respiratory irritation.[4]	STOT SE 3
Acute Toxicity (Oral)	No data available for isobutyl cyanoacetate. For the analog isobutyl acetate, the oral LD50 in rabbits is 4.763 g/kg and >15 g/kg in rats.[6]	Data not available
Acute Toxicity (Dermal)	No data available for isobutyl cyanoacetate. For the analog isobutyl acetate, the dermal LD50 in rabbits is >5 g/kg to >17.4 g/kg.[6]	Data not available
Acute Toxicity (Inhalation)	No data available for isobutyl cyanoacetate. For the analog isobutyl acetate, the LCLo in rats is 8000 ppm over 4 hours. [6][7]	Data not available

## Experimental Protocols: Emergency Procedures

Detailed methodologies for emergency response are critical for mitigating exposure and injury.

### 3.1 First Aid Measures

The following protocols should be followed immediately upon exposure.

- General Advice: In all cases of doubt, or when symptoms persist, seek medical advice.<sup>[8]</sup>  
Show the safety data sheet to the doctor in attendance.<sup>[9]</sup>
- If Inhaled:
  - Remove the victim to fresh air immediately.<sup>[1][4][10][11][12]</sup>
  - If breathing is difficult, give oxygen.<sup>[1][4][10][11]</sup>
  - If the victim is not breathing, give artificial respiration.<sup>[1][4][11]</sup> Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.<sup>[1][4]</sup>
  - Seek immediate medical attention.<sup>[1][4][10][11]</sup>
- In Case of Skin Contact:
  - Immediately take off all contaminated clothing.<sup>[1][4][8][9]</sup>
  - Wash the affected area with plenty of soap and water for at least 15 minutes.<sup>[1][4][8][10][12]</sup>
  - If skin irritation occurs, get medical advice/attention.<sup>[1][2]</sup>
  - Wash contaminated clothing before reuse.<sup>[1][2][10]</sup>
- In Case of Eye Contact:
  - Rinse cautiously with water for at least 15 minutes.<sup>[1][4][10][12]</sup>
  - Remove contact lenses, if present and easy to do. Continue rinsing.<sup>[1][4][12]</sup>
  - Seek immediate medical attention.<sup>[1][10]</sup>
- If Swallowed:
  - Rinse mouth with water.<sup>[1][8][10]</sup> Do not induce vomiting.<sup>[1][10]</sup>

- Never give anything by mouth to an unconscious person.[1][10]
- Call a doctor or Poison Control Center immediately.[1]

### 3.2 Firefighting Measures

**Isobutyl cyanoacetate** is a combustible liquid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Unsuitable Extinguishing Media: Avoid using a solid water stream as it may scatter and spread the fire.
- Specific Hazards Arising from the Chemical: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon monoxide and carbon dioxide.[10][11][13] Vapors may be heavier than air and can travel to a source of ignition and flash back.[10][11][13][14]
- Protective Equipment and Precautions for Firefighters:
  - Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][10][11]
  - Use water spray to keep fire-exposed containers cool.[10][15]
  - Move undamaged containers from the fire area if it can be done safely.[14][16]

### 3.3 Accidental Release Measures

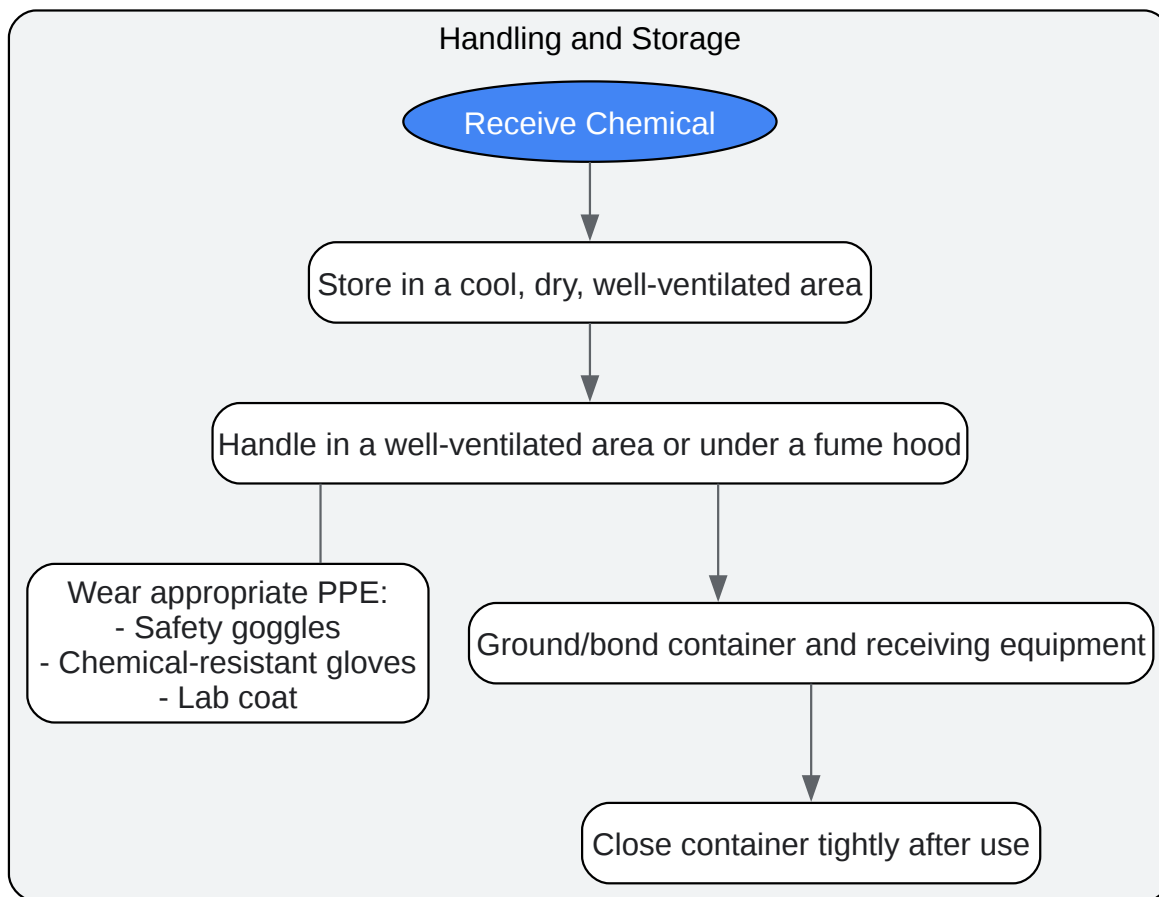
Prompt and appropriate action is necessary to control spills.

- Personal Precautions:
  - Evacuate personnel to a safe area.[4]
  - Eliminate all ignition sources (no smoking, flares, sparks, or flames).[15][16][17][18]
  - Ensure adequate ventilation.[1][4]

- Avoid breathing vapors, mist, or gas.[\[1\]](#)[\[4\]](#) Avoid contact with skin and eyes.[\[1\]](#)[\[4\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-impermeable gloves, safety goggles, and a respirator if ventilation is inadequate.[\[1\]](#)[\[4\]](#)[\[17\]](#)
- Environmental Precautions:
  - Prevent further leakage or spillage if safe to do so.[\[1\]](#)[\[17\]](#)
  - Do not let the product enter drains, sewers, or waterways.[\[9\]](#)[\[17\]](#)[\[18\]](#)
- Methods for Containment and Cleaning Up:
  - Absorb the spill with inert material (e.g., sand, vermiculite, or earth).[\[10\]](#)[\[11\]](#)[\[14\]](#)[\[16\]](#)
  - Use clean, non-sparking tools to collect the absorbed material.[\[14\]](#)[\[16\]](#)
  - Place the material into a suitable, labeled container for disposal.[\[10\]](#)[\[11\]](#)[\[14\]](#)[\[16\]](#)
  - Clean the affected area thoroughly.[\[9\]](#)

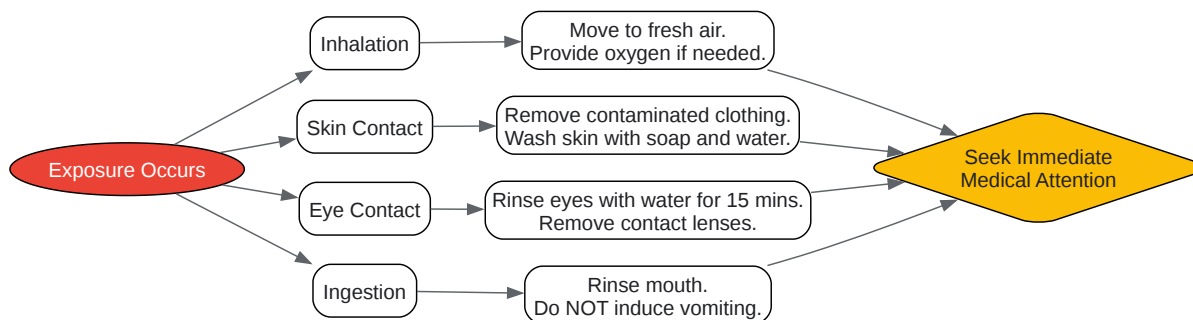
## Visualized Workflows and Pathways

The following diagrams illustrate key safety and handling procedures.



[Click to download full resolution via product page](#)

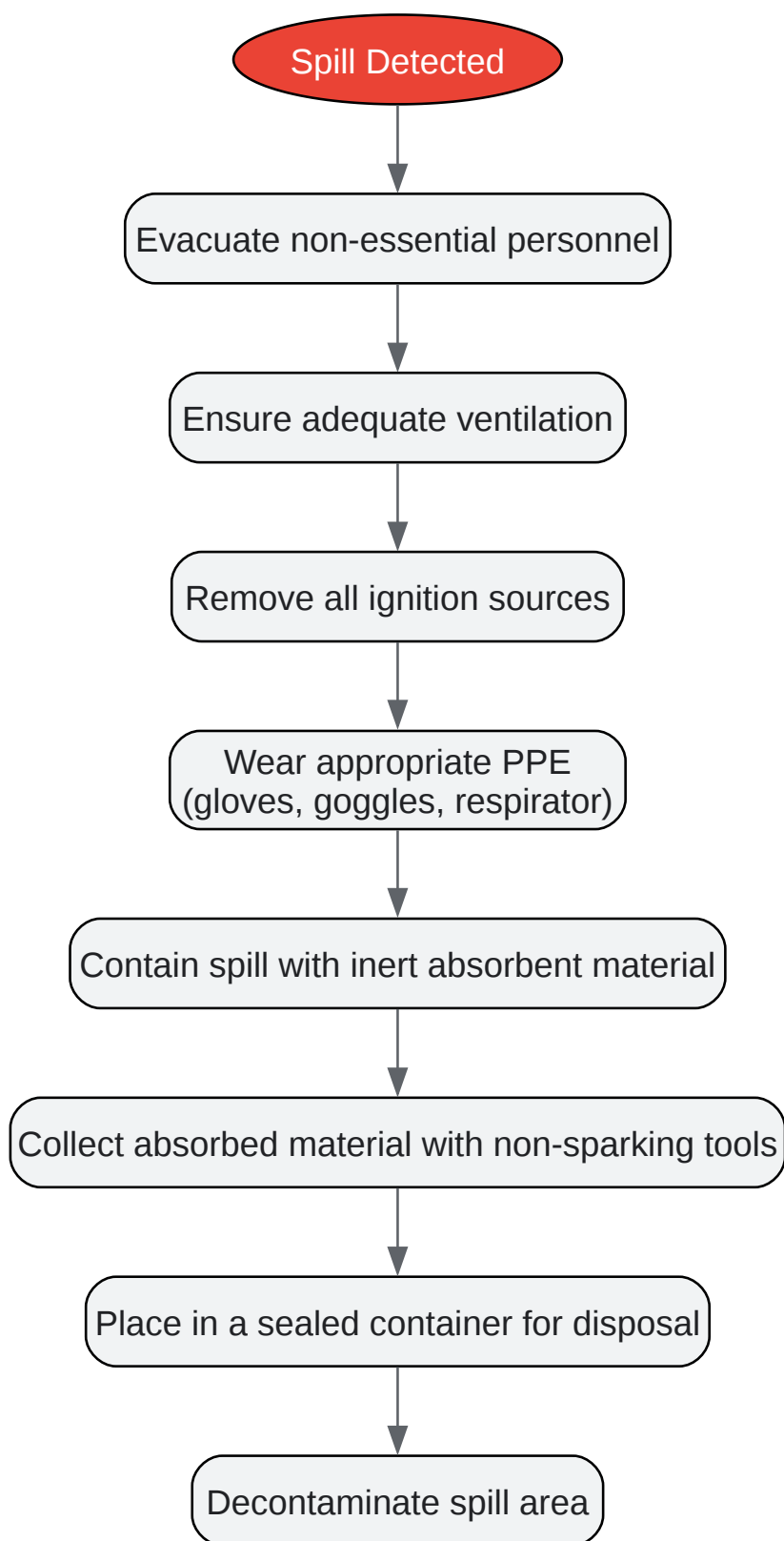
Caption: Safe Handling and Storage Workflow.



[Click to download full resolution via product page](#)

Caption: First Aid Decision Pathway.





[Click to download full resolution via product page](#)

Caption: Emergency Spill Response Procedure.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Isobutyl cyanoacetate - Safety Data Sheet [chemicalbook.com]
- 2. Isobutyl Cyanoacetate | 13361-31-4 | TCI EUROPE N.V. [tcichemicals.com]
- 3. labproinc.com [labproinc.com]
- 4. echemi.com [echemi.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 7. tcichemicals.com [tcichemicals.com]
- 8. chemos.de [chemos.de]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. fishersci.com [fishersci.com]
- 12. fishersci.com [fishersci.com]
- 13. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 14. ISOBUTYL ACETATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 15. files-backend.assets.thrillshare.com [files-backend.assets.thrillshare.com]
- 16. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 17. elan-chemical.com [elan-chemical.com]
- 18. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Isobutyl Cyanoacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082499#isobutyl-cyanoacetate-safety-and-handling-precautions]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)